

A Comparative Guide to VOCOL® Columns for Volatile Organic Compound Analysis

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides a comparative overview of the **VOCOL®** gas chromatography (GC) column for the analysis of volatile organic compounds (VOCs). The performance and specifications of the **VOCOL®** column are presented alongside other commonly used columns for similar applications, based on available data. This document is intended for researchers, scientists, and drug development professionals seeking to select the appropriate GC column for their analytical needs.

Introduction to VOCOL® Columns

VOCOL® columns are intermediate polarity columns specifically designed for the analysis of VOCs.[1][2][3] They are frequently utilized in environmental analyses, particularly for methods outlined by the U.S. Environmental Protection Agency (EPA), such as EPA Method 502.2 and 8260. The stationary phase of **VOCOL**® columns is proprietary, bonded, and offers excellent retention and resolution of highly volatile compounds.[1][2][3] These columns are suitable for use in direct injection ports or coupled with purge and trap systems.[1][2]

Comparative Analysis of GC Columns for VOCs

For a comprehensive evaluation, the **VOCOL®** column is compared with other columns of similar phase polarity and application range, such as the DB-624 and Rxi-624Sil MS. The selection of a GC column is a critical step in method development, influencing selectivity, resolution, and overall analytical performance.[4][5]

Table 1: General Characteristics of Compared GC Columns



Feature	VOCOL®	DB-624	Rxi-624Sil MS
Stationary Phase	Proprietary Bonded Phase (Intermediate Polarity)	6% Cyanopropylphenyl / 94% Dimethylpolysiloxane	Midpolarity Crossbond® Silarylene Phase (similar to 6% cyanopropylphenyl/94 % dimethyl polysiloxane)
Primary Application	Volatile Organic Compounds (VOCs)	Volatile Organic Compounds (VOCs)	Volatile Organics, Residual Solvents
Key Features	Excellent retention and resolution of highly volatile compounds	Global reference standard for VOC analysis, available in Ultra Inert versions	Low bleed, high thermal stability, high inertness
USP Code	None specified	G43	G43
Manufacturer	Supelco (a subsidiary of Merck/Sigma- Aldrich)	Agilent Technologies	Restek

Performance Data and Experimental Protocols

While a direct inter-laboratory comparison study featuring all three columns with identical analytes and conditions is not publicly available, this section summarizes performance data and experimental protocols from various sources to facilitate an indirect comparison.

VOCOL® Column Performance

Application: Analysis of Volatiles via US EPA Method 8260

The following table details the experimental conditions for a fast GC analysis of volatiles on a **VOCOL**® column.

Table 2: Experimental Protocol for VOC Analysis on a VOCOL® Column



Parameter	Value
Column	VOCOL®, 60 m x 0.25 mm I.D., 1.50 μ m film thickness
Sample/Matrix	Not specified
Purge and Trap	"K" Vocarb® 3000
Oven Program	Not specified in the available abstract
Carrier Gas	Not specified in the available abstract
Detector	Not specified in the available abstract
Source:	

A study comparing direct injection and solid-phase microextraction (SPME) for the analysis of 54 VOCs utilized a **Vocol** column with the following conditions:

Table 3: Experimental Protocol for VOC Analysis using a Vocol Column with GC-MS

Parameter	Value
Column	Vocol, 60 m x 0.32 mm I.D., 1.8 μ m film thickness
GC Injector Temp.	250°C
Oven Program	35°C (4 min hold), then 4°C/min to 200°C (10 min hold)
Carrier Gas	Helium
Detector	Mass Spectrometer (MS)
Source:[6][7]	

DB-624 Column Performance

The DB-624 is a widely recognized column for VOC analysis.[8] An application note from Agilent Technologies highlights its use for challenging industrial applications.



Table 4: Experimental Protocol for Oxygenated Compounds in Wastewater on a DB-624 UI Column

Parameter	Value
Column	Agilent J&W DB-624 UI, 60 m x 0.32 mm, 1.8 μm
Sample	100 ppm (w/w) of analytes in water
Injection	Headspace (HS)
Detector	Flame Ionization Detector (FID)
Oven Program	Not specified in the available abstract
Carrier Gas	Not specified in the available abstract
Source:[9]	

Rxi-624Sil MS Column Performance

The Rxi-624Sil MS is engineered for high inertness and low bleed, making it particularly suitable for sensitive applications using mass spectrometry.[10][11][12]

Table 5: Experimental Protocol for Volatiles Analysis on an Rxi-624Sil MS Column

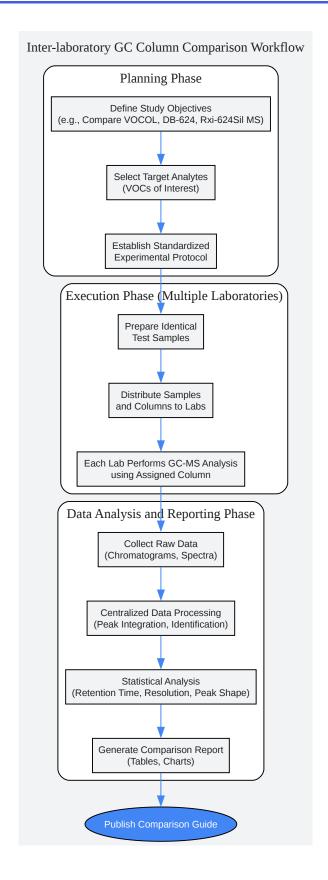


Parameter	Value
Column	Rxi®-624Sil MS, dimensions not specified in abstract
Application	EPA Method 8260
Oven Program	Optimized for resolution of critical pairs and to match purge and trap cycle time
Key Feature	Low bleed and high inertness demonstrated with primary amines
Detector	Mass Spectrometer (MS)
Source:[13]	

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for an inter-laboratory comparison of GC columns for VOC analysis. This logical flow is essential for ensuring the reproducibility and comparability of results.[14]





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Caption: A flowchart illustrating the key stages of a structured inter-laboratory study for comparing GC column performance.

Conclusion

The **VOCOL**® column is a well-established, intermediate polarity column optimized for the analysis of volatile organic compounds. While direct quantitative inter-laboratory comparison data against columns like the DB-624 and Rxi-624Sil MS is limited in publicly available literature, the information presented in this guide suggests that all three are suitable for VOC analysis, with specific advantages depending on the application. The DB-624 is a widely used standard, while the Rxi-624Sil MS offers benefits of low bleed and high inertness, which are particularly advantageous for GC-MS applications. The choice of column will ultimately depend on the specific requirements of the analytical method, including the target analytes, required sensitivity, and detector type. Researchers are encouraged to consult application-specific literature and manufacturer recommendations when selecting a column.

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